

In-Depth Technical Guide to Cy-cBRIDP: A Phosphine Ligand for Catalysis

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Compound of Interest

Compound Name: Cy-cBRIDP

Cat. No.: B1424324

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Introduction

Cy-cBRIDP, or Dicyclohexyl(2,2-diphenyl-1-methylcyclopropyl)phosphine, is a monodentate phosphine ligand. Contrary to any implication of direct biological activity, **Cy-cBRIDP** is not known to be a bioactive molecule or a direct modulator of signaling pathways such as the cGAS-STING pathway. Instead, its utility lies in the field of synthetic organic chemistry, where it serves as a crucial component in palladium-catalyzed cross-coupling reactions. These reactions are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients. This guide provides a comprehensive overview of the known physical and chemical properties of **Cy-cBRIDP**, alongside detailed experimental contexts for its application in catalysis.

Physical and Chemical Properties

Cy-cBRIDP is a white to pale yellow, air-sensitive solid that requires storage at low temperatures (2-8°C) to maintain its integrity.^[1] Its structure, featuring bulky cyclohexyl groups and a unique cyclopropyl backbone, imparts specific steric and electronic properties that are beneficial for its catalytic activity.

Table 1: Physical and Chemical Data for **Cy-cBRIDP**

Property	Value	Reference(s)
Molecular Formula	C ₂₈ H ₃₇ P	[2]
Molecular Weight	404.57 g/mol	[1]
Melting Point	115-122 °C	[1]
Appearance	White to pale yellow solid	[1]
Sensitivity	Air-sensitive	[1]
Storage	2-8°C	[1]

Solubility

While specific quantitative solubility data for **Cy-cBRIDP** in a range of solvents is not readily available in the literature, phosphine ligands of similar structure (trialkyl/triarylphosphines) are generally soluble in common organic solvents such as toluene, tetrahydrofuran (THF), and dichloromethane (DCM).[3][4] Their solubility in non-polar and aprotic polar solvents makes them suitable for a wide array of reaction conditions.

Spectral Data

Detailed, publicly available ¹H, ¹³C, ³¹P NMR, and IR spectra for **Cy-cBRIDP** are scarce. However, based on the characterization of similar phosphine ligands, the following spectral properties can be anticipated:

- ³¹P NMR: The ³¹P NMR spectrum is the most definitive characterization method for phosphine ligands. For trialkylphosphines, the chemical shifts typically appear in the range of +10 to +60 ppm. Given the specific structure of **Cy-cBRIDP**, a distinct singlet in this region would be expected.[5]
- ¹H and ¹³C NMR: The proton and carbon NMR spectra would be complex, showing characteristic signals for the cyclohexyl, phenyl, and methyl groups on the cyclopropyl ring.
- FTIR: The infrared spectrum would display characteristic C-H stretching vibrations for the aliphatic and aromatic moieties, as well as other fingerprint vibrations corresponding to the carbon skeleton.

Applications in Catalysis

Cy-cBRIDP is an effective ligand in several palladium-catalyzed cross-coupling reactions, which are powerful methods for forming carbon-carbon and carbon-heteroatom bonds.[1][6] The bulky and electron-donating nature of **Cy-cBRIDP** can enhance the stability and activity of the palladium catalyst.

Palladium-Catalyzed Cross-Coupling Reactions

Cy-cBRIDP is utilized in key transformations such as:

- Suzuki-Miyaura Coupling: Formation of C-C bonds between organoboranes and organic halides.[6]
- Buchwald-Hartwig Amination: Formation of C-N bonds between amines and organic halides.[1]
- Sonogashira Coupling: Formation of C-C bonds between terminal alkynes and organic halides.[6]

The general workflow for these reactions involves the careful assembly of reactants under an inert atmosphere due to the air-sensitivity of the ligand and catalyst.

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